

Technical Guide: Safety and Handling of 1,3-Dibromo-2,4-dimethoxybenzene

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Compound of Interest

Compound Name: 1,3-Dibromo-2,4-dimethoxybenzene

Cat. No.: B1354283

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, handling procedures, and plausible experimental protocols related to **1,3-Dibromo-2,4-dimethoxybenzene** (CAS No. 185342-88-5). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound. Due to a lack of extensive toxicological studies, caution is advised, and all handling should be performed in a controlled laboratory setting by trained personnel.

Chemical Identification and Properties

A summary of the key identifiers for **1,3-Dibromo-2,4-dimethoxybenzene** is provided below. Currently, detailed quantitative physical and chemical properties are not well-documented in publicly available literature.

Identifier	Value
Chemical Name	1,3-Dibromo-2,4-dimethoxybenzene
CAS Number	185342-88-5[1]
Molecular Formula	C ₈ H ₈ Br ₂ O ₂ [2][3]
Molecular Weight	295.96 g/mol [3]
Synonyms	1,3-dibromo-2,4-dimethoxy-benzene

Hazard Identification and Classification

Safety data sheets indicate that **1,3-Dibromo-2,4-dimethoxybenzene** is classified as a hazardous substance. The GHS hazard classifications are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

- GHS07 (Exclamation Mark)

Precautionary Statements:

A comprehensive list of precautionary statements is provided to ensure safe handling.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Handling, Storage, and First Aid

Handling:

- Handle in a well-ventilated place.[\[1\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[1\]](#)

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

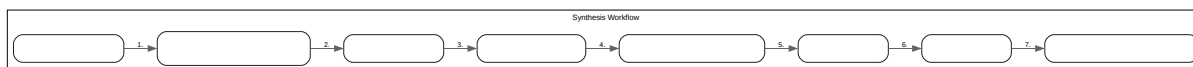
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Experimental Protocols

Detailed experimental data for the synthesis and analysis of **1,3-Dibromo-2,4-dimethoxybenzene** are not readily available. The following protocols are based on general and established methodologies for similar compounds and should be adapted and optimized as necessary.

Plausible Synthesis via Bromination of 1,3-Dimethoxybenzene

A potential synthetic route to **1,3-Dibromo-2,4-dimethoxybenzene** is the direct bromination of 1,3-dimethoxybenzene. The following workflow outlines the general steps.

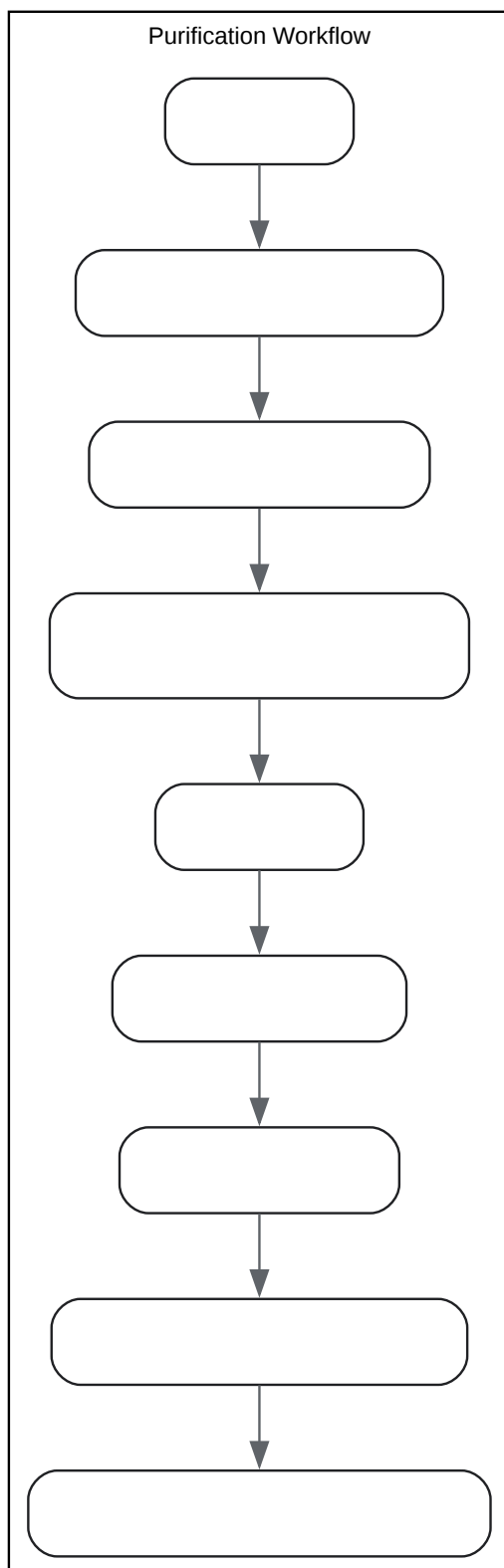


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Caption: Plausible synthesis workflow for **1,3-Dibromo-2,4-dimethoxybenzene**.

Purification Protocol

The crude product from the synthesis would likely require purification, for which column chromatography is a standard method.

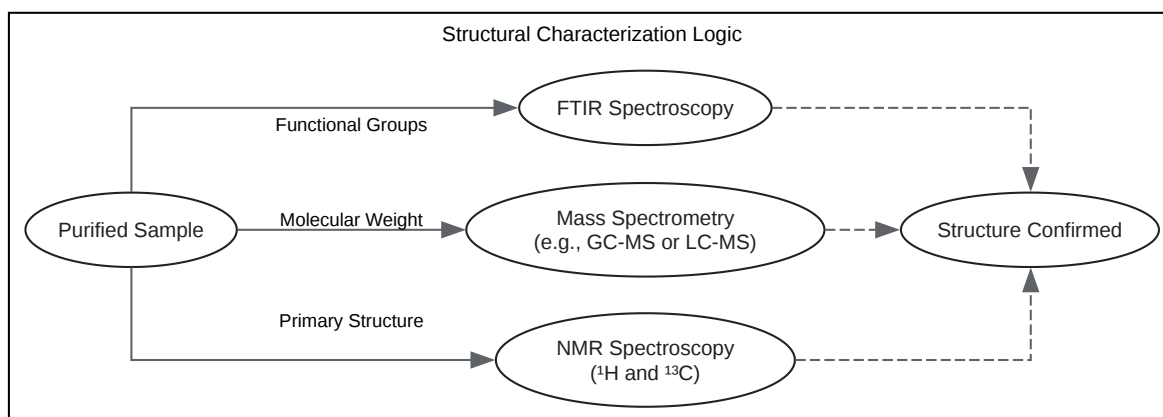


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Caption: General purification workflow via column chromatography.

Structural Characterization

Confirmation of the structure of the synthesized product would be essential. The logical flow for characterization is outlined below.

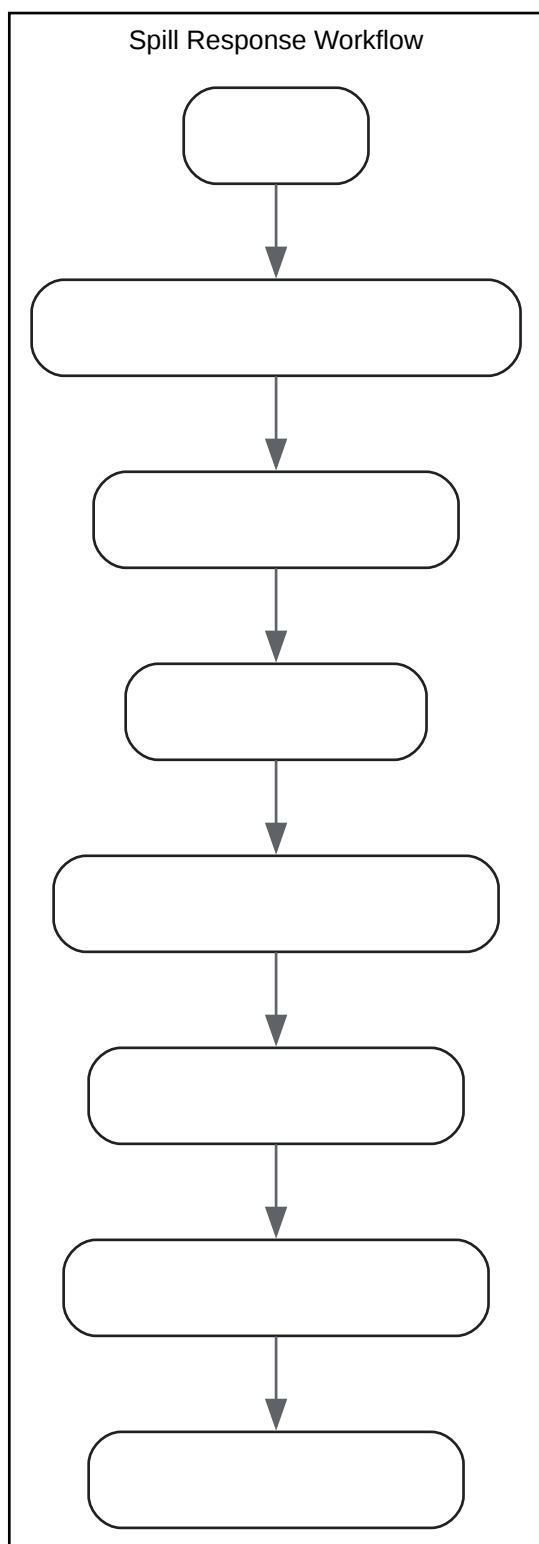


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Caption: Logical workflow for the structural characterization of the product.

Emergency Procedures

In case of a spill or release, the following measures should be taken.



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Caption: General workflow for responding to a chemical spill.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data, which is limited. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the supplier. Users should always consult the specific SDS for the material they are handling and conduct a thorough risk assessment before use. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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References

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